

# Spontaneous Emission in Thulium-Doped Fiber Amplifiers: A Technical Guide

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This in-depth technical guide explores the core principles of spontaneous emission within Thulium-Doped Fiber Amplifiers (**TDFAs**), a critical consideration for researchers and professionals working with applications requiring high-performance optical amplification in the  $\sim 2\mu\text{m}$  wavelength region. This document provides a detailed overview of the underlying physics, experimental characterization, and performance implications of spontaneous emission in **TDFAs**.

## Introduction to Spontaneous and Amplified Spontaneous Emission in TDFAs

Spontaneous emission is a fundamental quantum mechanical process where an excited atom or ion, in this case, a Thulium ion ( $\text{Tm}^{3+}$ ) within the silica fiber, decays to a lower energy state, releasing a photon.<sup>[1][2][3]</sup> This emission occurs without any external stimulation and the emitted photons have random phase, direction, and polarization. In an optical amplifier, these spontaneously emitted photons can be amplified as they travel through the gain medium, a process known as Amplified Spontaneous Emission (ASE).<sup>[1][4][5]</sup> ASE is a significant source of noise in **TDFAs** and can limit the amplifier's performance by reducing gain, increasing the noise figure, and depleting the population inversion.<sup>[6][7][8][9]</sup>

ASE is generated in both the forward and backward directions relative to the pump signal. Studies have shown that the backward-propagating ASE in **TDFAs** is often more powerful and

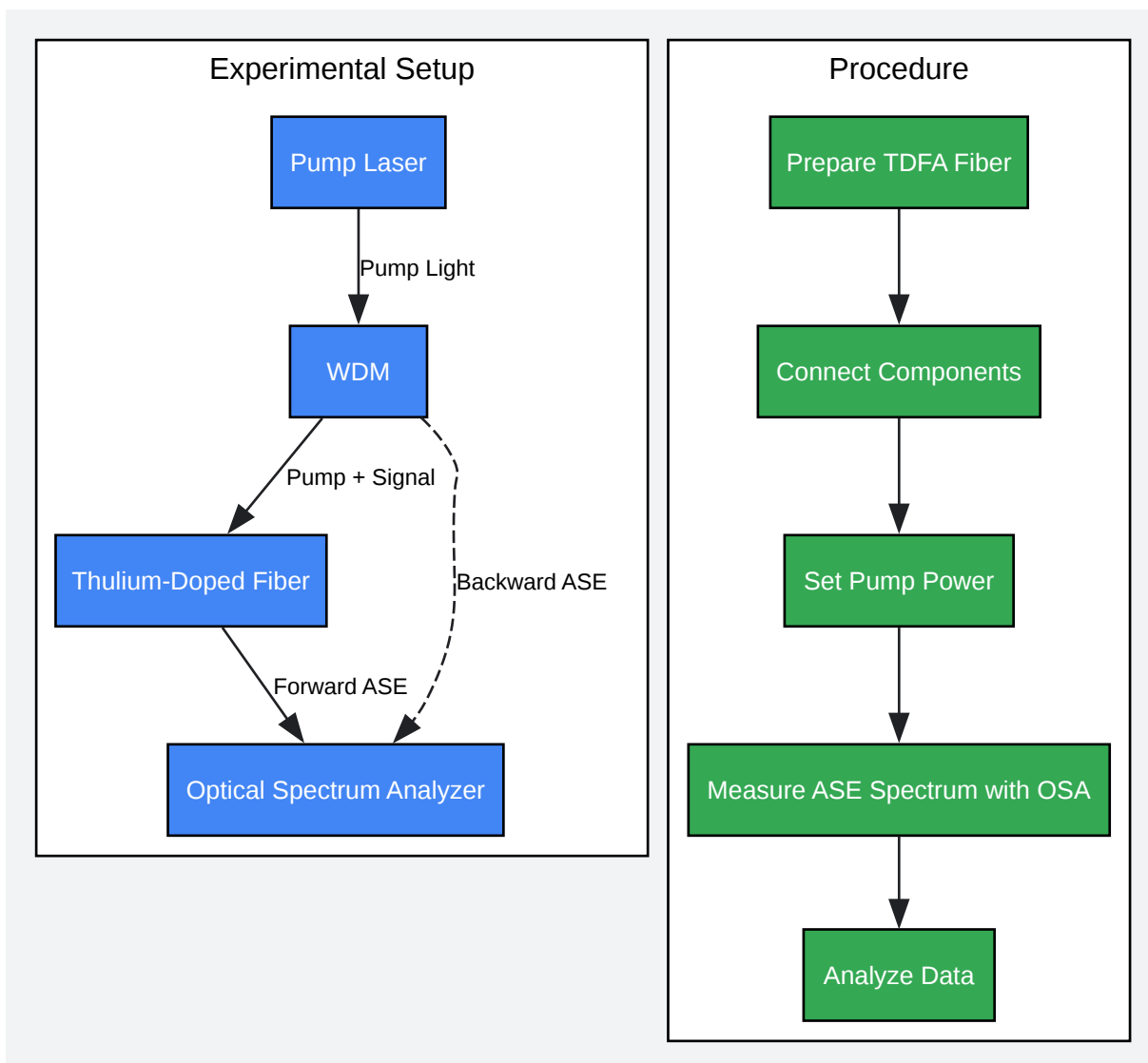
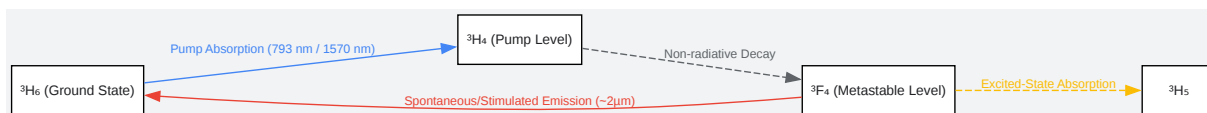
spectrally broader than the forward ASE.[\[10\]](#)[\[11\]](#) The characteristics of ASE are influenced by several factors including the pumping scheme, fiber length, and the composition of the fiber core, such as the presence of co-dopants like Aluminum (Al) or Germanium (Ge).[\[10\]](#)[\[11\]](#)

## The Physics of Spontaneous Emission in Thulium Ions

The generation of spontaneous emission in **TDFAs** is intrinsically linked to the energy level structure of Thulium ions. Pumping the fiber excites the  $\text{Tm}^{3+}$  ions from the ground state to a higher energy level. From there, they non-radiatively decay to a metastable upper laser level. Spontaneous emission occurs when these excited ions decay from the metastable level to a lower energy level, emitting photons in the process.

The primary transition responsible for emission in the  $\sim 2\mu\text{m}$  region is the  $^3\text{F}_4 \rightarrow ^3\text{H}_6$  transition.[\[12\]](#) Pumping schemes commonly used for **TDFAs** include in-band pumping around 1570 nm ( $^3\text{H}_6 \rightarrow ^3\text{H}_4$ ) and pumping at 793 nm ( $^3\text{H}_6 \rightarrow ^3\text{H}_4$ ), which can leverage a cross-relaxation process to improve efficiency.[\[12\]](#)[\[13\]](#)

The following diagram illustrates the key energy level transitions in a Thulium ion relevant to spontaneous emission.



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